

Safe Disposal of Prometryn-d14: A Procedural Guide

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Compound of Interest

Compound Name: Prometryn-d14

Cat. No.: B12299827

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Prometryn-d14, a deuterated analog of the herbicide prometryn, requires careful handling and disposal due to its potential hazards. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals to ensure the proper disposal of **Prometryn-d14** in a laboratory setting.

Hazard Identification and Safety Precautions

Prometryn is classified as harmful if swallowed or inhaled and is very toxic to aquatic life with long-lasting effects.^[1] It can also cause serious eye damage and skin irritation.^[2] Therefore, appropriate personal protective equipment (PPE) should be worn when handling this compound. This includes protective gloves, clothing, and eye and face protection.^{[2][3]} Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of dust.

Quantitative Data Summary

The following table summarizes the key quantitative data for Prometryn.

Property	Value	Reference
Acute Oral Toxicity	LD50 (Mallard Ducks) > 4640 mg/kg	[2]
Acute Dermal Toxicity	Not a skin sensitiser	[2]
Eye Irritation	Severe eye irritant	[2]
Aquatic Toxicity	LC50 (96hr, Rainbow Trout) = 5.5 mg/L	[2]
	LC50 (96hr, Bluegill Sunfish) = 7.9 mg/L	[2]
	LC50 (48hr, Daphnia) = 12.66 mg/L	[2]
Environmental Fate	Average field half-life = 40 - 70 days	[2]
Physical Properties	Solid	[2]
Insoluble in water	[1]	
Density at 20 °C = 1.157 g/cm ³	[1]	

Step-by-Step Disposal Procedure

The proper disposal of **Prometryn-d14** is crucial to prevent environmental contamination and ensure laboratory safety. The following procedure is based on general guidelines for hazardous chemical waste disposal.

1. Personal Protective Equipment (PPE) and Preparation:

- Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles. [2][3]
- Ensure a designated waste container for hazardous chemical solids is available. The container must be properly labeled.

2. Collection of Waste:

- Carefully collect any unused **Prometryn-d14** solid.
- If dealing with a solution, absorb the liquid with an inert material (e.g., vermiculite, dry sand).
- For spills, sweep or vacuum the material without creating dust.^[2] Place the collected material into a sealable container.^[2]

3. Container Management:

- Place the collected waste into a designated, clearly labeled, and sealable hazardous waste container.
- The label should include the chemical name ("**Prometryn-d14**"), the approximate quantity, and the associated hazards (e.g., "Toxic," "Environmental Hazard").

4. Decontamination of Labware:

- Rinse any contaminated labware (e.g., beakers, spatulas) three times with a suitable solvent.
- Collect the rinsate as hazardous waste. Do not dispose of it down the drain.^[4]

5. Storage Pending Disposal:

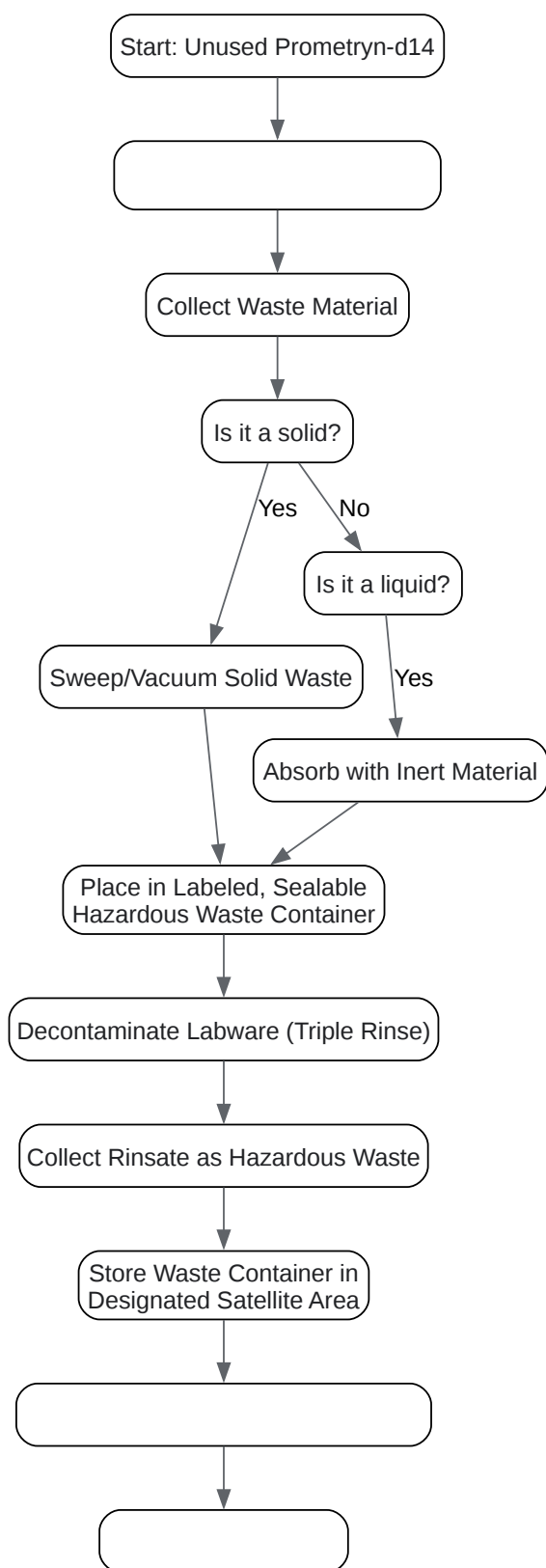
- Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.^[3]
- The storage area should be a designated satellite accumulation area for hazardous waste.

6. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.^[5]
- On-site disposal of the concentrated product is not acceptable.^[2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Prometryn-d14**.



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Caption: Logical workflow for the proper disposal of **Prometryn-d14**.

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